

Discovery and isolation of 3beta-Hydroxy-5alpha,7-cholestene

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Compound of Interest

Compound Name: 3beta-Hydroxy-5alpha,7-cholestene

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Technical Whitepaper: Isolation and Characterization of Lathosterol (5 α -Cholest-7-en-3 β -ol)

Executive Summary Lathosterol (5 α -Cholest-7-en-3 β -ol) is a critical, yet often overlooked, intermediate in the cholesterol biosynthesis pathway.[1] Historically named for its "concealed" nature within cholesterol samples, it serves as the direct precursor to 7-dehydrocholesterol (provitamin D3).[1] In modern lipidomics, Lathosterol is the gold-standard serum biomarker for whole-body cholesterol synthesis rates and the diagnostic indicator for Lathosterolosis (SC5D deficiency).[1] This guide provides a rigorous technical framework for its isolation from biological matrices, chemical characterization, and metabolic mapping.

Chemical Profile & Physical Properties[2][3][4][5]

The following physicochemical constants are established for high-purity (>98%) Lathosterol.

Property	Specification	Notes
IUPAC Name	5 α -Cholest-7-en-3 β -ol	Distinct from 7-Dehydrocholesterol (5,7-diene)
CAS Number	80-99-9	
Molecular Formula	C ₂₇ H ₄₆ O	
Molecular Weight	386.65 g/mol	
Melting Point	122.0 – 127.0 °C	Range depends on crystal habit (MeOH vs Acetone)
Optical Rotation	[α] _D +2.9° to +5.9°	c=1.0 in Chloroform (20°C)
Solubility	Soluble in CHCl ₃ , Hexane	Insoluble in water
Key Spectral Feature	m/z 458 (TMS derivative)	GC-MS (EI) molecular ion

Historical Context: The "Concealed" Sterol

Contrary to common misconceptions linking it to the sweet pea genus *Lathyrus*, the name Lathosterol was coined by Louis Fieser in 1951. Fieser isolated the compound from commercial cholesterol samples derived from wool fat (lanolin). He named it using the Greek root latho- (meaning "undetected" or "concealed") because it had persistently co-crystallized with cholesterol, evading detection by standard purification methods of the era.

Biosynthetic Framework

Lathosterol occupies a pivotal node in the Kandutsch-Russell arm of cholesterol biosynthesis. It is formed via the isomerization of the

double bond to the

position and is subsequently desaturated at C5 to form the 5,7-diene system.

Key Enzymatic Transformations:

- Formation: Zymostenol

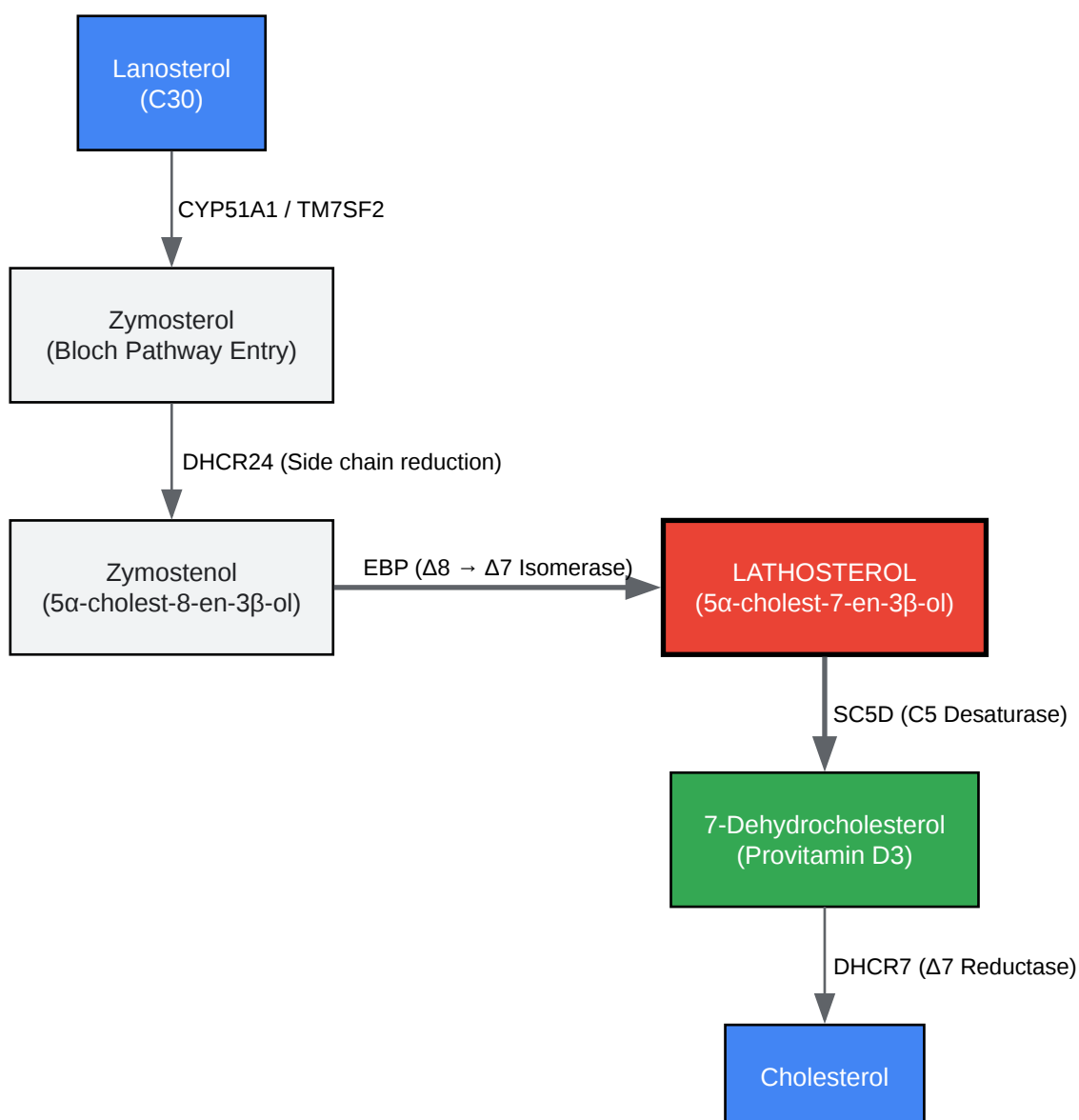
Lathosterol

- Enzyme:[1][2][3] Emopamil Binding Protein (Sterol Isomerase).[1]

- Consumption: Lathosterol

7-Dehydrocholesterol[1]

- Enzyme:[1][2][3] Sterol C5-Desaturase (SC5DL).[1]



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Figure 1: The metabolic position of Lathosterol within the post-squalene cholesterol biosynthesis pathway.

Isolation Methodologies

Two distinct protocols are provided: one for preparative isolation from a natural source (Lanolin) and one for analytical extraction from biological tissue (Mouse Liver).

Protocol A: Preparative Isolation from Lanolin (Wool Grease)

Objective: To isolate milligram-to-gram quantities of high-purity Lathosterol.[\[1\]](#)

Principle: Lanolin contains ~15% sterols. Since Lathosterol and Cholesterol are structurally similar, standard crystallization is insufficient. This protocol utilizes Saponification followed by Urea Complexation (to remove fatty alcohols) and Counter-Current Chromatography (CCC).

- Saponification:
 - Dissolve 10g crude lanolin in 100mL ethanolic KOH (1M).
 - Reflux at 80°C for 2 hours under N₂ atmosphere (prevents oxidation).
 - Cool and extract unsaponifiable matter with
-hexane (3 x 100mL).[\[1\]](#)
 - Wash hexane layer with water until neutral pH; dry over Na₂SO₄ and evaporate.
- Urea Complexation (Fatty Alcohol Removal):
 - Dissolve extract in methanol saturated with urea.
 - Cool to 4°C overnight. Straight-chain fatty alcohols form crystalline urea inclusion complexes.[\[1\]](#)
 - Filter precipitate. The filtrate contains the sterols (Lathosterol, Cholesterol, Lanosterol).

- Purification (CCC or HPLC):
 - System: Two-phase solvent system:
-Heptane : Acetonitrile : Ethyl Acetate (5:5:1 v/v).[1]
 - Elution: Lathosterol elutes after Lanosterol but before Cholesterol in normal phase, or distinct retention in reverse phase C18 (Mobile phase: Methanol/Acetonitrile 90:10).
 - Crystallization: Recrystallize the Lathosterol fraction from acetone/methanol to yield white needles (MP 122-124°C).

Protocol B: Analytical Isolation from Mouse Liver

Objective: To quantify Lathosterol as a biomarker of synthesis rate.

- Tissue Preparation:
 - Homogenize 50-100mg liver tissue in 1mL PBS.
 - Add 10µg 5α-Cholestane or Epicoprostanol as an internal standard (Critical for quantitation).[1]
- Alkaline Hydrolysis:
 - Add 3mL 90% Ethanolic KOH (0.3M).
 - Incubate at 60°C for 1 hour.
- Extraction:
 - Add 2mL deionized water and 3mL
-hexane.[1]
 - Vortex vigorously (2 min) and centrifuge (2000g, 5 min).
 - Collect upper organic phase. Repeat extraction once.

- Derivatization (TMS Ether Formation):
 - Evaporate hexane under N₂ stream.
 - Resuspend residue in 100µL BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide) + 1% TMCS.[\[1\]](#)
 - Incubate at 60°C for 30 minutes.

Analytical Validation

Trustworthiness in lipidomics requires orthogonal validation.

Gas Chromatography-Mass Spectrometry (GC-MS):

- Column: DB-5ms or equivalent (5% phenyl methyl siloxane).[\[1\]](#)
- Target Ion (TMS Derivative):
 - Lathosterol-TMS: Molecular ion [M]⁺ at m/z 458.[\[1\]](#)
 - Diagnostic Fragment: m/z 255 (Loss of side chain + TMS group).
 - Differentiation: 7-Dehydrocholesterol-TMS appears at m/z 456 (2 mass units lower due to extra double bond).[\[1\]](#)

Nuclear Magnetic Resonance (¹H-NMR):

- Diagnostic Signal: The vinylic proton at C7 appears as a multiplet at δ 5.15 ppm.
- Contrast: Cholesterol (Δ⁵) has a vinylic proton at δ 5.35 ppm. This shift difference allows quantification of Lathosterol contamination in Cholesterol samples.

Clinical & Research Significance

Lathosterolosis (SC5D Deficiency): A rare autosomal recessive disorder caused by mutations in the SC5DL gene.

- Mechanism: Failure to convert Lathosterol to 7-DHC.[\[1\]](#)

- Biochemical Phenotype: Markedly elevated plasma/tissue Lathosterol; low Cholesterol.
- Symptoms: Microcephaly, syndactyly, and developmental delay (resembling Smith-Lemli-Opitz syndrome, but distinct).[1]

Biomarker Utility: Because Lathosterol is a post-squalene intermediate, its ratio to total cholesterol (

) is the most reliable serum marker for endogenous cholesterol synthesis rates, unaffected by dietary cholesterol intake.

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